

4-Fluoro-2-iodotoluene stability and storage conditions

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Compound of Interest

Compound Name: 4-Fluoro-2-iodotoluene

Cat. No.: B081044

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An In-Depth Technical Guide to the Stability and Storage of 4-Fluoro-2-iodotoluene

This document provides a comprehensive technical guide for researchers, scientists, and drug development professionals on the optimal stability and storage conditions for **4-fluoro-2-iodotoluene** (CAS No. 13194-67-7). As a critical building block in the synthesis of novel pharmaceuticals, agrochemicals, and advanced materials, maintaining the purity and integrity of this reagent is paramount for experimental success and reproducibility.^[1] This guide moves beyond simple storage instructions to explain the underlying chemical principles governing the stability of this valuable organoiodine compound.

Core Physicochemical Profile

A foundational understanding of **4-fluoro-2-iodotoluene**'s properties is essential for its proper handling. The compound is typically a colorless to light yellow or orange-green liquid, a variance often attributable to purity and age.^{[1][2][3]}

Property	Value	Source(s)
CAS Number	13194-67-7	[2]
Molecular Formula	C ₇ H ₆ FI	[1] [2]
Molecular Weight	236.03 g/mol	[1]
Appearance	Colorless to orange/green clear liquid	[1] [3]
Boiling Point	90-94 °C @ 15 mmHg	[1] [2]
Density	~1.75 - 1.81 g/mL at 25 °C	[1] [2]
Flash Point	~86.7 °C (188.1 °F) - Closed Cup	
Refractive Index	n _{20/D} ~1.580	[2]

The Chemistry of Stability: Key Degradation Factors

The stability of **4-fluoro-2-iodotoluene** is intrinsically linked to the chemical nature of its carbon-iodine (C-I) bond. Understanding the vulnerabilities of this bond is the key to preventing degradation.

The Carbon-Iodine Bond: The Inherent Weakness

The primary driver of potential instability in **4-fluoro-2-iodotoluene** is the C-I bond, which is the weakest of the carbon-halogen bonds.[\[4\]](#) Its bond dissociation energy is significantly lower than that of C-Br, C-Cl, or C-F bonds.[\[4\]](#) This low bond energy means that less energy is required to induce homolytic cleavage, making the molecule susceptible to degradation from external energy sources like light and, to a lesser extent, heat.

Photostability: A Critical Vulnerability

Organiodine compounds are notoriously sensitive to light.[\[5\]](#) Exposure to ambient light, particularly wavelengths in the UV spectrum, can provide sufficient energy to cleave the C-I bond. This process generates radical intermediates and, ultimately, elemental iodine (I₂). The formation of I₂ is responsible for the characteristic discoloration of aging or improperly stored

samples, which often turn yellow, orange, or even brown.[4] A similar compound, 2-fluoro-4-iodotoluene, is explicitly noted as being "Light Sensitive".[6] Therefore, protecting this reagent from all light sources is the single most critical factor in preserving its long-term purity.

Thermal Stability and Combustibility

While chemically stable at standard room temperature, **4-fluoro-2-iodotoluene** is classified as a combustible liquid.[3][7][8] Its flash point of approximately 86.7 °C indicates that it can form flammable vapor-air mixtures at elevated temperatures. Consequently, it is imperative to store the compound away from heat sources, sparks, and open flames.[9] Thermal decomposition can lead to the release of hazardous vapors, including carbon monoxide, carbon dioxide, and hydrogen iodide.[9]

Atmospheric and Hydrolytic Considerations

While specific data on acute air or moisture sensitivity for **4-fluoro-2-iodotoluene** is not prevalent, best practices for reactive intermediates should be followed. Long-term exposure to atmospheric oxygen can promote slow oxidative degradation pathways. Similarly, while generally insoluble in water, prolonged contact with moisture should be avoided.[6] For applications requiring the highest purity, such as in the synthesis of analytical standards or cGMP manufacturing, storing the compound under an inert atmosphere (e.g., argon or nitrogen) is strongly recommended to prevent insidious degradation.

Chemical Incompatibilities

A crucial aspect of safe storage and handling is avoiding contact with incompatible materials. **4-Fluoro-2-iodotoluene** should be stored separately from strong oxidizing agents.[9] The iodide moiety is susceptible to oxidation, which would consume the starting material and generate unwanted byproducts.

Recommended Storage and Handling Protocols

Adherence to a strict, evidence-based protocol is essential for maintaining the quality and ensuring the safety of this reagent.

Summary of Optimal Storage Conditions

The following table summarizes the ideal conditions for long-term storage, derived from safety data sheets and chemical supplier recommendations.

Parameter	Recommendation	Rationale
Temperature	Store in a cool, well-ventilated area. Controlled room temperature (20-25°C) is ideal.	Prevents thermal degradation and reduces fire risk. Avoids temperature extremes.[2][3][9]
Light	Store in a dark location. Use an amber or opaque container.	Prevents photolytic cleavage of the C-I bond and formation of I ₂ impurities.[6]
Atmosphere	Keep container tightly closed. For long-term storage (>6 months) or high-purity applications, store under an inert atmosphere (Ar or N ₂).	Prevents slow oxidation and contamination from atmospheric moisture.[2][8][9]
Location	Store in a designated cabinet for toxic and combustible materials, away from strong oxidizing agents.	Ensures safety, regulatory compliance, and prevents accidental reactions.[9]

Experimental Protocol: Receiving and Storing New Material

- Receipt and Inspection: Upon receiving the shipment, immediately inspect the exterior packaging for any signs of damage or leakage.
- Transfer to Ventilated Area: Transfer the unopened package to a fume hood or other well-ventilated area.
- Don Personal Protective Equipment (PPE): At a minimum, wear safety glasses with side shields, nitrile gloves, and a lab coat.[7]
- Open Package: Carefully open the outer packaging and remove the sealed container of **4-fluoro-2-iodotoluene**.

- Container and Label Verification: Check that the container seal is intact. Verify that the label correctly identifies the contents as **4-fluoro-2-iodotoluene** with the correct CAS number (13194-67-7).
- Initial Quality Assessment: Visually inspect the liquid through the container. It should be colorless to pale yellow. A dark orange or brown color may indicate degradation during transit.
- Secure for Storage: Tightly cap the container. If the original container is not amber or opaque, place it inside a secondary, light-blocking container.
- Log and Store: Log the chemical in the laboratory inventory system. Place the container in the designated storage cabinet that meets the conditions outlined in Table 3.1.

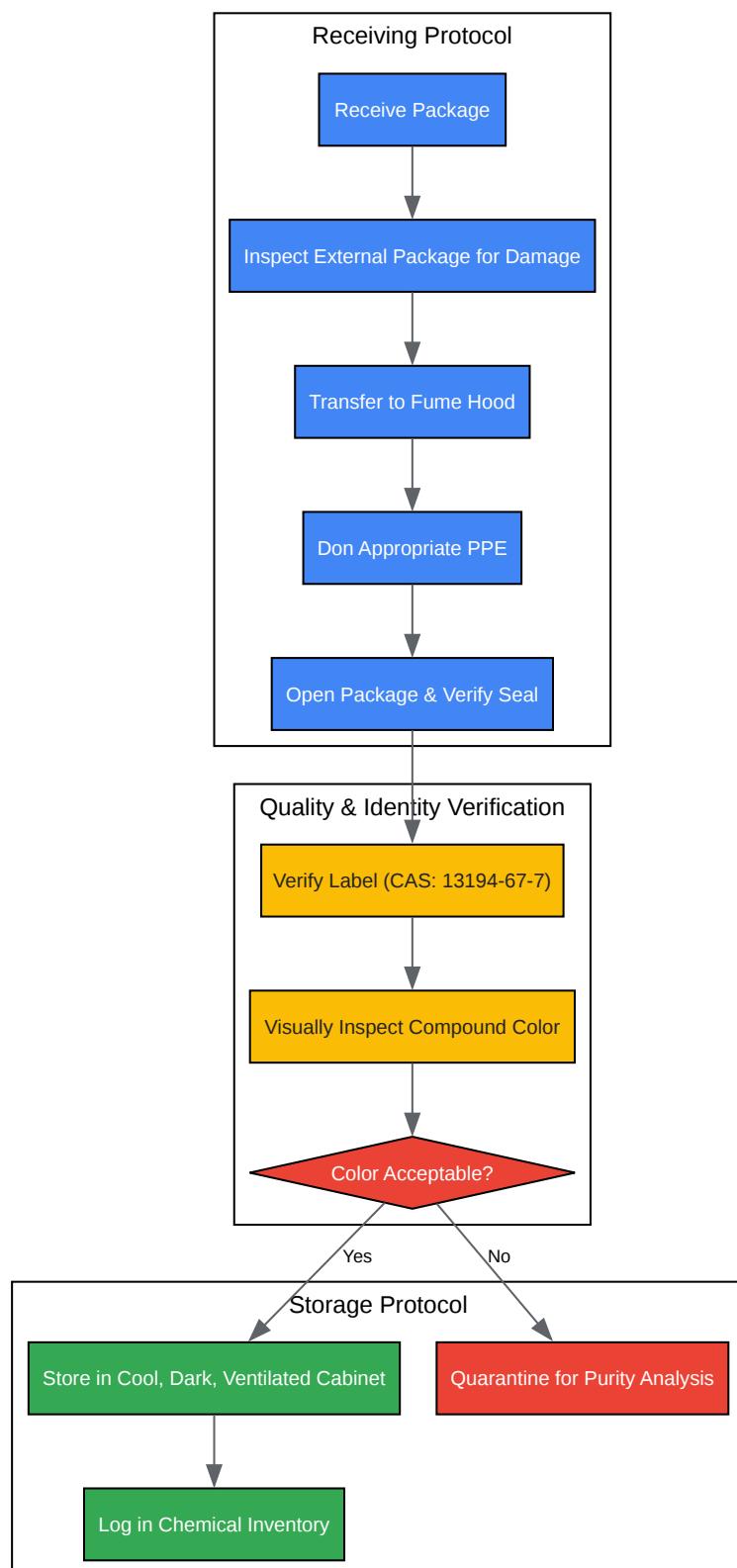
Experimental Protocol: Handling and Dispensing for Use

- Gather Materials: Prepare the reaction vessel, inert gas line (if needed), and appropriate syringes or cannulas inside a fume hood.
- Retrieve from Storage: Retrieve the **4-fluoro-2-iodotoluene** container from its storage location.
- Equilibrate to Ambient Temperature: If the compound has been stored in a refrigerator (not generally recommended unless specified by the supplier), allow the sealed container to warm to ambient temperature before opening to prevent condensation of atmospheric moisture.
- Inert Atmosphere Purge: For moisture/air-sensitive reactions, pierce the container's septum with a needle connected to an inert gas source and a second needle as an outlet to gently flush the headspace with argon or nitrogen.
- Dispense Reagent: Using a clean, dry syringe, withdraw the required volume of the liquid.
- Seal and Store: Immediately and securely recap the container. If an inert atmosphere was used, ensure the septum is not compromised. Return the container to its proper storage location promptly.

- Clean-up: Quench any residual reagent on syringe tips or needles appropriately and dispose of all materials in accordance with institutional and local waste disposal regulations.[3]

Visualization of the Handling and Storage Workflow

The following diagram illustrates the logical flow for the proper receipt and storage of **4-fluoro-2-iodotoluene**, ensuring both chemical integrity and user safety.

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